

Application Notes and Protocols for Labeling Proteins with BDP FL-PEG5-azide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BDP FL-PEG5-azide

Cat. No.: B605996

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the specific and efficient labeling of proteins using **BDP FL-PEG5-azide**. The protocols detailed below leverage the highly efficient and bio-orthogonal copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry," to covalently attach the bright and photostable BDP FL fluorophore to alkyne-modified proteins.

Introduction

Specific labeling of proteins with fluorescent probes is a fundamental technique in modern biological research and drug development. It enables the visualization, tracking, and quantification of proteins in various applications, including fluorescence microscopy, flow cytometry, and in-gel fluorescence scanning. BDP FL is a borondipyrromethene dye known for its high quantum yield, photostability, and narrow emission spectrum, making it an excellent alternative to traditional fluorophores like fluorescein (FAM).^{[1][2]}

BDP FL-PEG5-azide is a versatile labeling reagent featuring a terminal azide group that reacts specifically with an alkyne group pre-introduced into a target protein.^{[3][4]} The polyethylene glycol (PEG) spacer enhances the water solubility and membrane permeability of the probe.^[3] The azide and alkyne functional groups are largely absent in natural biological systems, ensuring that the labeling reaction is highly specific and does not interfere with native cellular processes.

This guide provides a detailed protocol for labeling alkyne-modified proteins with **BDP FL-PEG5-azide**, along with supporting data and visualizations to ensure successful experimental outcomes.

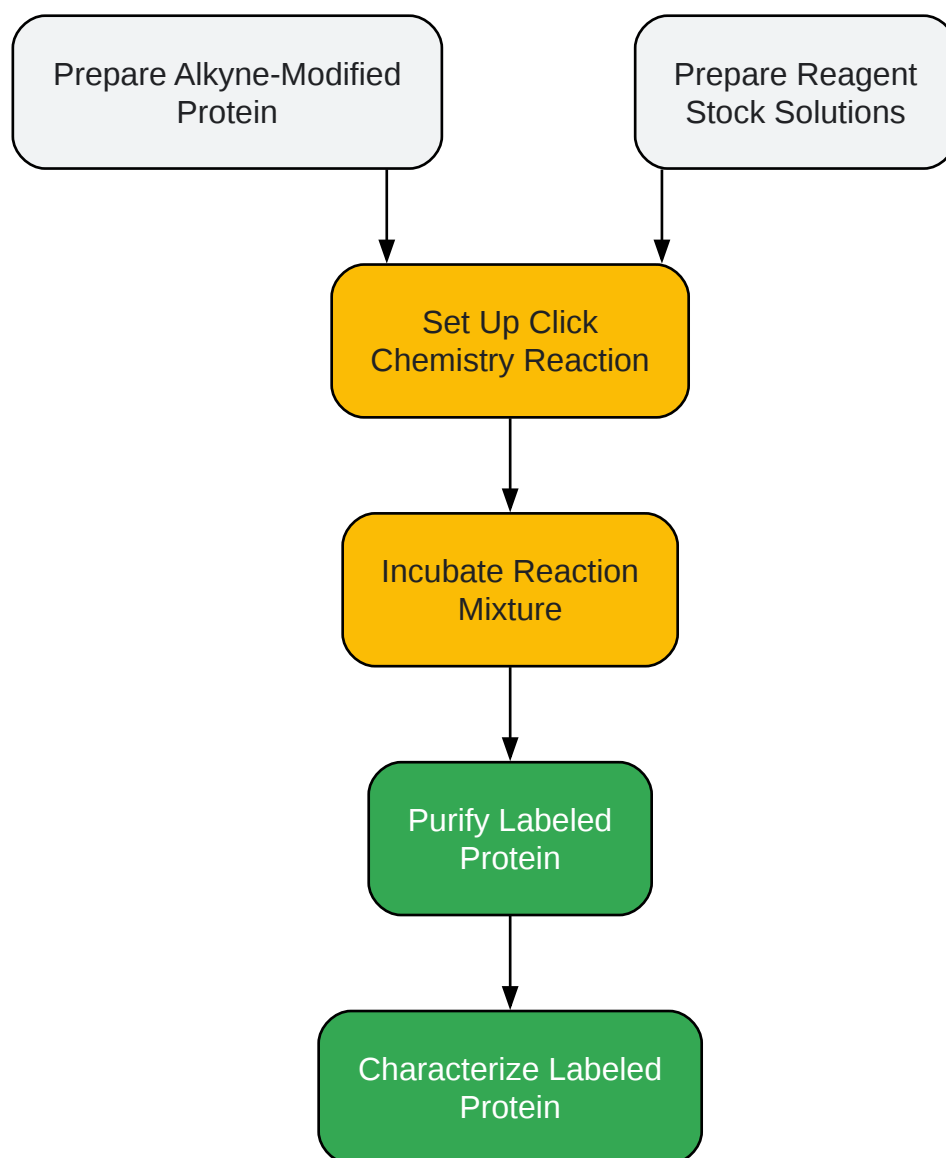
Product Information and Spectral Properties

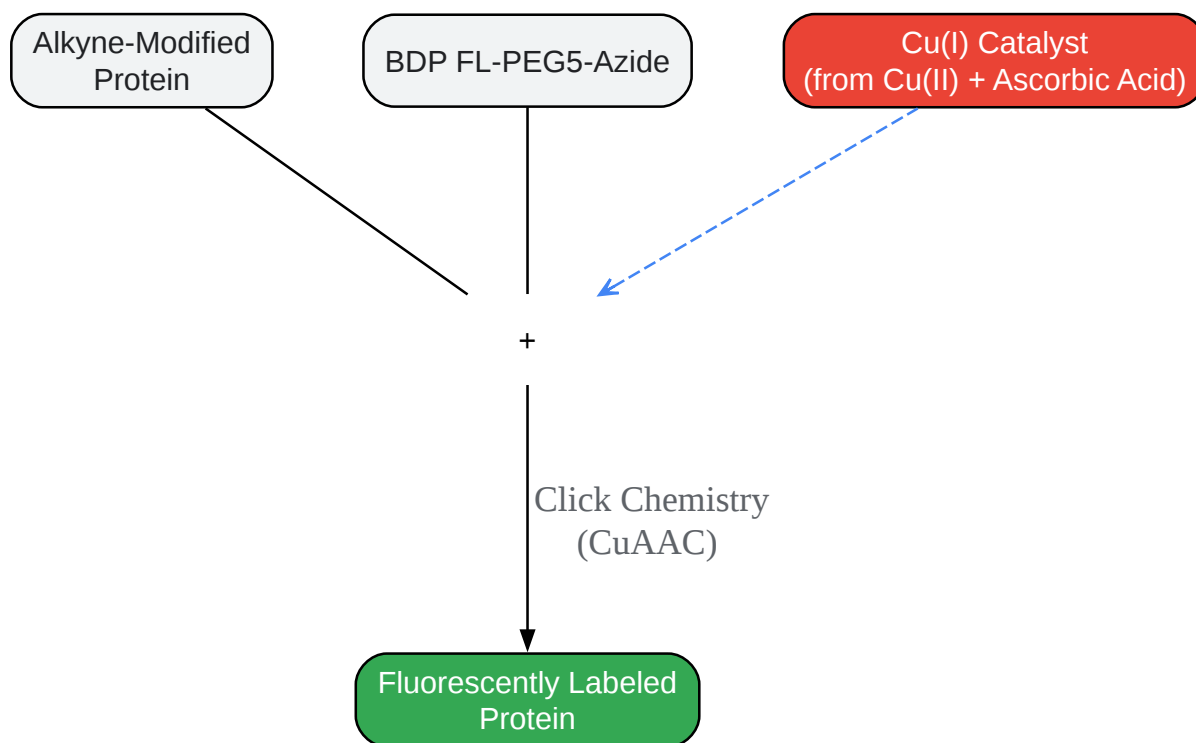
BDP FL-PEG5-azide is a fluorescent probe with the following characteristics:

Property	Value	Reference
Molecular Formula	C ₂₆ H ₃₉ BF ₂ N ₆ O ₆	
Molecular Weight	580.4 g/mol	
CAS Number	2093197-91-0	
Excitation Maximum (λ _{ex})	503 nm	
Emission Maximum (λ _{em})	509 nm	
Extinction Coefficient (ε)	92,000 L·mol ⁻¹ ·cm ⁻¹	
Fluorescence Quantum Yield (Φ)	0.97	
Solubility	DMSO, DMF, DCM	
Storage Conditions	-20°C, protected from light	

Experimental Workflow

The overall workflow for labeling an alkyne-modified protein with **BDP FL-PEG5-azide** involves the preparation of reagents, the click chemistry reaction, and subsequent purification of the labeled protein.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lumiprobe.com [lumiprobe.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. BDP FL-PEG5-azide, 2093197-91-0 | BroadPharm [broadpharm.com]
- 4. BDP FL azide, 1379771-95-5 | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Labeling Proteins with BDP FL-PEG5-azide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605996#step-by-step-guide-for-labeling-proteins-with-bdp-fl-peg5-azide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com